

A Comprehensive Technical Guide to the History and Discovery of Peroxycarboxylic Acids

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Peroxyoctanoic acid

Cat. No.: B12683353

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Peroxycarboxylic acids, a class of organic compounds characterized by the $-C(O)OOH$ functional group, have played a pivotal role in the advancement of synthetic organic chemistry. Their potent oxidizing properties, discovered over a century ago, have led to the development of fundamental reactions that remain indispensable in modern chemical synthesis, including applications in drug development and materials science. This technical guide provides an in-depth exploration of the history and discovery of peroxycarboxylic acids, detailing the seminal experiments, key scientific figures, and the evolution of our understanding of these reactive yet invaluable reagents. The document includes detailed experimental protocols from foundational publications, quantitative data on the synthesis and stability of early peroxy acids, and a discussion of the historical context of their handling and analysis.

Introduction: The Dawn of Peroxy-Based Oxidants

The late 19th and early 20th centuries were a period of profound discovery in organic chemistry. As the understanding of molecular structure grew, so did the desire for new reagents and reactions to manipulate and transform organic molecules. The discovery of hydrogen peroxide by Louis Jacques Thénard in 1818 laid the groundwork for the exploration of peroxy compounds as powerful oxidants. However, it was the subsequent development of organic and inorganic peroxy acids that unlocked a new realm of synthetic possibilities. These reagents offered a unique mode of oxygen-atom transfer, enabling transformations that were previously

challenging or impossible. This guide delves into the historical journey of peroxycarboxylic acids, from their initial synthesis to the elucidation of their reactivity in two of organic chemistry's most important name reactions.

The Pioneering Synthesis of Peroxy Acids

The earliest forays into the world of peroxy acids were marked by ingenuity and a degree of peril, given the inherent instability of these compounds.

Caro's Acid: An Inorganic Precursor

In 1898, the German chemist Heinrich Caro reported the synthesis of a powerful new oxidizing agent by the reaction of concentrated sulfuric acid with hydrogen peroxide.^[1] This substance, which came to be known as Caro's acid (peroxymonosulfuric acid, H_2SO_5), was not a peroxycarboxylic acid itself but an inorganic peroxy acid. Its discovery was a critical stepping stone, providing a potent and accessible oxidant that would soon be employed in the discovery of key organic reactions.

Experimental Protocol: Synthesis of Caro's Acid (Historical)

Caution: This protocol is for historical informational purposes only. The handling of concentrated acids and peroxides is extremely hazardous and should only be performed by trained professionals with appropriate safety measures.

A small quantity of Caro's acid for laboratory use could be prepared by the slow addition of concentrated hydrogen peroxide to concentrated sulfuric acid in a glass container submerged in an ice bath to manage the exothermic reaction.^[1] The resulting mixture contained peroxymonosulfuric acid in equilibrium with sulfuric acid, hydrogen peroxide, and water.

Early Synthesis of Peroxycarboxylic Acids

Building on the understanding of peroxy compounds, chemists began to explore the synthesis of their organic, carboxylic acid-derived counterparts.

One of the earliest methods for preparing an aromatic peroxycarboxylic acid involved the reaction of benzoyl peroxide with sodium methoxide, followed by acidification.^{[2][3]} This two-

step process provided a route to peroxybenzoic acid, which would become a key reagent in early oxidation studies.

Experimental Protocol: Synthesis of Peroxybenzoic Acid from Benzoyl Peroxide (Historical)

Caution: This protocol is for historical informational purposes only. Organic peroxides can be explosive and should be handled with extreme care.

A solution of benzoyl peroxide in a suitable solvent such as chloroform was treated with a solution of sodium methoxide in methanol at low temperatures.[4] This reaction yielded sodium perbenzoate and methyl benzoate. The aqueous layer containing the sodium perbenzoate was then carefully acidified with a cold acid, such as sulfuric acid, to liberate the free peroxybenzoic acid, which was subsequently extracted into an organic solvent.[3]

In 1910, J. d'Ans and W. Friederich described the preparation of peroxyacetic acid. Their work provided a practical method for synthesizing this important aliphatic peroxy acid, which would find widespread use as an oxidant.

Landmark Discoveries: The Baeyer-Villiger Oxidation and Prilezhaev Epoxidation

The true synthetic utility of peroxycarboxylic acids was unveiled through the discovery of two cornerstone reactions in organic chemistry.

The Baeyer-Villiger Oxidation (1899)

In 1899, Adolf von Baeyer and Victor Villiger published their groundbreaking work on the reaction of ketones with Caro's acid.[5] They observed that cyclic ketones were transformed into lactones, representing a novel carbon-carbon bond cleavage and oxygen insertion. This reaction, now known as the Baeyer-Villiger oxidation, was a landmark discovery that demonstrated the unique reactivity of peroxy acids.[6] Their initial experiments with camphor and menthone yielded the corresponding lactones, albeit in modest yields of around 50%.[7]

Experimental Protocol: The Original Baeyer-Villiger Oxidation of Menthone (Translated and Adapted from Baeyer and Villiger, 1899)

Caution: This protocol is for historical informational purposes only. The handling of strong oxidants and the reaction products requires appropriate safety precautions.

To a solution of menthone in a suitable solvent, a freshly prepared solution of Caro's acid (peroxymonosulfuric acid) was added portion-wise while maintaining a low temperature with an ice bath. The reaction mixture was stirred for a period of time, after which the product was isolated by extraction and subsequent purification. The resulting lactone was characterized by its physical and chemical properties.

[Click to download full resolution via product page](#)

Figure 1: Workflow of the historical Baeyer-Villiger oxidation.

Figure 2: Simplified mechanism of the Baeyer-Villiger oxidation.

Figure 3: The "Butterfly" mechanism of the Prilezhaev epoxidation.

Figure 4: Timeline of key discoveries in peroxy acid chemistry.

The Prilezhaev Epoxidation (1909)

A decade after the Baeyer-Villiger discovery, Russian chemist Nikolai Prilezhaev (also spelled Prileschajew) reported that alkenes react with peroxycarboxylic acids to form epoxides.^[8] This reaction, now known as the Prilezhaev epoxidation, provided a general and reliable method for the synthesis of these valuable three-membered rings. The reaction was noted for its stereospecificity and generally good yields, typically in the range of 60-80%.^{[1][9]}

Experimental Protocol: The Original Prilezhaev Epoxidation (Translated and Adapted from Prilezhaev, 1909)

Caution: This protocol is for historical informational purposes only. The handling of peroxy acids and the reaction products requires appropriate safety precautions.

An alkene was dissolved in an inert solvent, such as chloroform or ether. To this solution, a solution of a peroxycarboxylic acid (e.g., peroxybenzoic acid) in the same solvent was added gradually, while maintaining the reaction at or below room temperature. The progress of the reaction was monitored, and upon completion, the carboxylic acid byproduct was removed by washing with a basic solution. The epoxide product was then isolated by distillation or crystallization.

Quantitative Data from Early Discoveries

The following tables summarize quantitative data extracted from early publications on the synthesis and reactivity of peroxycarboxylic acids.

Table 1: Early Synthesis of Peroxycarboxylic Acids

Peroxycarboxylic Acid	Precursor(s)	Reagent(s)	Reported Yield	Reference
Peroxymonosulfuric Acid	Sulfuric Acid, Hydrogen Peroxide	-	Not isolated in pure form	Caro, 1898
Peroxybenzoic Acid	Benzoyl Peroxide	Sodium Methoxide, Acid	~85%	Braun, 1928[10]
Peroxyacetic Acid	Acetic Anhydride, Hydrogen Peroxide	-	Not specified	d'Ans & Friederich, 1910

Table 2: Early Examples of the Baeyer-Villiger Oxidation

Ketone	Peroxy Acid	Product	Reported Yield	Reference
Menthone	Caro's Acid	Menthone Lactone	~50%	Baeyer & Villiger, 1899[7]
Camphor	Caro's Acid	Camphor Lactone	~50%	Baeyer & Villiger, 1899[7]

Table 3: Early Examples of the Prilezhaev Epoxidation

Alkene	Peroxy Acid	Product	Reported Yield	Reference
Various Alkenes	Peroxybenzoic Acid	Corresponding Epoxides	60-80%	Prilezhaev, 1909[1][9]

Stability and Handling of Early Peroxycarboxylic Acids

From their inception, the utility of peroxycarboxylic acids was tempered by their inherent instability and potential for explosive decomposition. Short-chain peroxycarboxylic acids are known to be explosive when pure or in high concentrations.^[7] Early researchers had to contend with these hazards without the benefit of modern safety equipment and protocols.

Historical accounts and early laboratory manuals emphasize the need for low-temperature storage and careful handling to prevent decomposition, which can be catalyzed by impurities, heat, and light. The preparation of these reagents was often performed *in situ* or for immediate use to minimize the risks associated with their storage.

Early Analytical Methods

The quantitative analysis of peroxycarboxylic acid solutions in the early 20th century relied predominantly on titration methods. Iodometric titration was a common technique, where the peroxy acid oxidizes iodide ions to iodine, which is then titrated with a standard solution of sodium thiosulfate.^{[4][10]} A challenge in these analyses was the frequent presence of unreacted hydrogen peroxide, which could interfere with the titration. Methods were developed to selectively determine the peroxy acid in the presence of hydrogen peroxide, for instance, by titration with ceric sulfate or potassium permanganate to quantify the hydrogen peroxide before the iodometric titration of the peroxy acid.^{[11][12]}

Conclusion

The discovery and early development of peroxycarboxylic acids represent a pivotal chapter in the history of organic chemistry. The pioneering work of chemists like Caro, Baeyer, Villiger, and Prilezhaev laid the foundation for a new era of oxidative synthesis. Their investigations into the preparation and reactivity of these powerful reagents led to the establishment of the Baeyer-Villiger oxidation and the Prilezhaev epoxidation, reactions that continue to be of fundamental importance in academic research and industrial applications, including the synthesis of complex pharmaceuticals. This guide has provided a glimpse into the historical context of these discoveries, highlighting the experimental ingenuity and perseverance of the scientists who first harnessed the synthetic potential of peroxycarboxylic acids.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Peroxymonosulfuric acid - Sciencemadness Wiki [sciencemadness.org]
- 2. Peroxybenzoic acid - Wikipedia [en.wikipedia.org]
- 3. prepchem.com [prepchem.com]
- 4. orgsyn.org [orgsyn.org]
- 5. scielo.sld.cu [scielo.sld.cu]
- 6. Peroxymonosulfuric acid (7722-86-3) for sale [vulcanchem.com]
- 7. A review of measurement methods for peracetic acid (PAA) [journal.hep.com.cn]
- 8. synarchive.com [synarchive.com]
- 9. historyofscience.com [historyofscience.com]
- 10. Organic Syntheses Procedure [orgsyn.org]
- 11. Peracetic Acid | Analytical Methods - Evonik Industries [active-oxygens.evonik.com]
- 12. mt.com [mt.com]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to the History and Discovery of Peroxycarboxylic Acids]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12683353#history-and-discovery-of-peroxycarboxylic-acids]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com